

Pefloxacin Mesylate Dihydrate achilles tendon toxicity mitigation

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Compound Focus: Pefloxacin Mesylate Dihydrate

CAS No.: 149676-40-4

Cat. No.: S538880

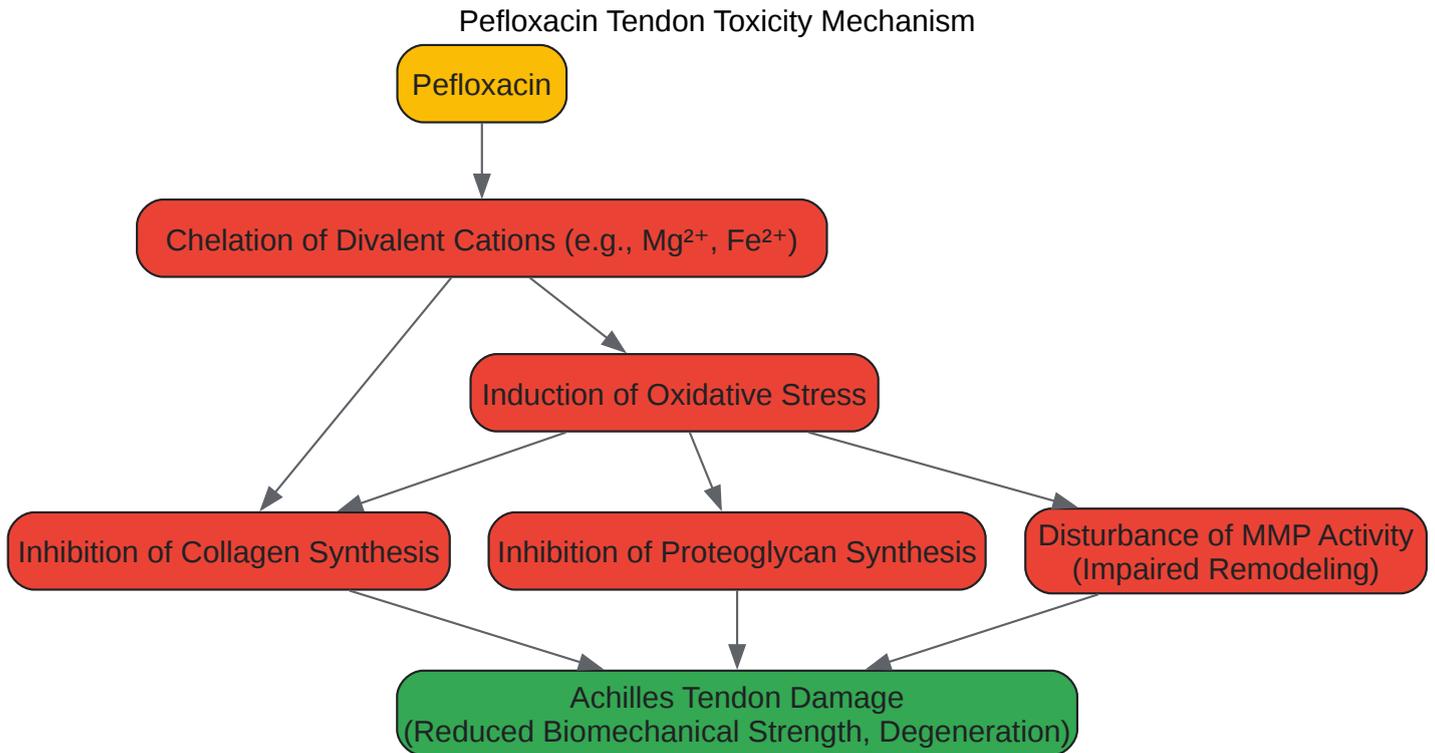
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Understanding the Toxicity Mechanism

Pefloxacin-induced damage to the Achilles tendon is a recognized adverse effect. The table below summarizes the key structural and biochemical changes based on experimental findings.

Aspect Affected	Observed Effect of Pefloxacin	Experimental Model	Citations
Collagen Metabolism	Induces oxidative damage to Type I collagen; decreases synthesis and disrupts proper cross-linking.	Rodent Achilles tendon	[1] [2]
Proteoglycan Synthesis	Causes biphasic change: early inhibition followed by a rebound "repair-like" synthesis phase.	Mouse Achilles tendon	[1]
Biomechanical Properties	Significant reduction in yield force (YF), ultimate tensile force (UTF), and elastic modulus.	Rat Achilles tendon	[3]
Tendon Microstructure	Hyaline degeneration, fibre disarrangement, and myxomatous degeneration.	Rat Achilles tendon (histopathology)	[3]

The following diagram illustrates the interconnected biochemical pathways through which Pefloxacin is thought to cause tendon damage.



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Key Risk Factors to Consider in Experimental Design

When planning your experiments, be aware of the following factors that can influence the onset and severity of tendinopathy:

- **Concomitant Medications:** **Concomitant corticosteroid therapy** is a major risk factor, particularly noted in renal graft patients [1].
- **Treatment Duration:** The risk of tendon complications appears to be linked to the **duration of treatment** [1].
- **Specific Compound Toxicity:** Among fluoroquinolones, **Ciprofloxacin and Pefloxacin** have been shown to cause significantly higher biomechanical toxicity in a rat model compared to Norfloxacin and

Ofloxacin [3].

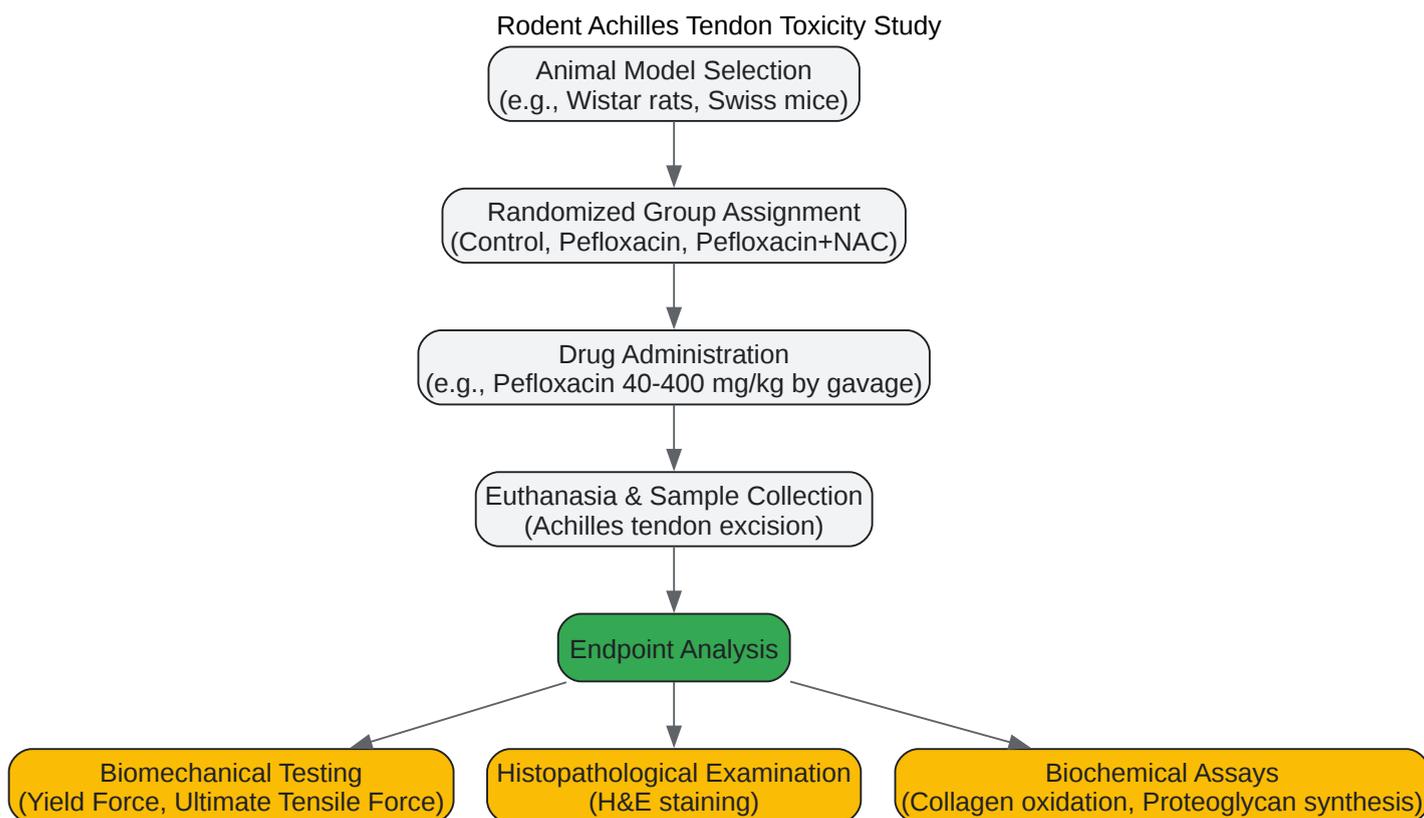
Experimentally Tested Mitigation Strategy

Research has identified one potential protective agent against this toxicity:

- **N-Acetylcysteine (NAC) Coadministration:** In a mouse model, the coadministration of **N-acetylcysteine (150 mg/kg)** with Pefloxacin prevented the observed oxidative damage to collagen [1]. This suggests that antioxidants that mitigate oxidative stress could be a viable strategy for protection.

Experimental Design & Workflow

For researchers aiming to model or study this toxicity, the following workflow outlines a standard approach based on the literature, incorporating the mitigation strategy.



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Detailed Experimental Protocol

Based on the studies, here is a synthesis of a typical methodology:

- **Animal Model:** Use 3-6 week old male Swiss mice or Wistar rats [1] [3].
- **Group Assignment:** Randomize animals into at least three groups:
 - **Control group:** Receives the vehicle (e.g., saline) alone.
 - **Pefloxacin group:** Receives **Pefloxacin mesylate dihydrate**. Doses in literature range from **40 mg/kg to 400 mg/kg**, administered by oral gavage [1] [3].

- **Mitigation group:** Receives Pefloxacin plus a protective agent like **N-Acetylcysteine (150 mg/kg)** [1].
- **Dosing Schedule:** Treatments are typically administered once or twice daily. The duration can vary from a single dose to several weeks, depending on the endpoint [1] [3].
- **Endpoint Analysis:**
 - **Biomechanical Testing:** Use a tensile testing machine to measure parameters like **Yield Force** and **Ultimate Tensile Force** on excised tendons [3].
 - **Histopathological Examination:** Process tendons for histology (e.g., H&E staining) to identify degeneration, fibre disarrangement, and other structural abnormalities [3].
 - **Biochemical Assays:** Analyze collagen content and oxidative damage (e.g., via carbonyl derivative detection) and assess proteoglycan synthesis (e.g., via radiolabeled incorporation) [1].

Key Takeaways for Researchers

- **Mechanism is Rooted in Oxidative Stress:** The primary pathway involves metal chelation leading to oxidative damage, which disrupts collagen and proteoglycan metabolism [1] [2].
- **Pefloxacin is Highly Toxic to Tendons:** Among fluoroquinolones, Pefloxacin consistently shows high biomechanical and histopathological toxicity in models [3].
- **Antioxidants are a Promising Mitigation Path:** The pre-clinical evidence for **N-Acetylcysteine** provides a concrete starting point for designing protective interventions [1].

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References

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2. Fluoroquinolone-Induced Achilles Tendon Damage [mdpi.com]
3. Oral toxicity of pefloxacin , norfloxacin, ofloxacin and ciprofloxacin... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Pefloxacin Mesylate Dihydrate achilles tendon toxicity mitigation].

Smolecule, [2026]. [Online PDF]. Available at:

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